

# Physical properties like melting point and appearance of 6-Methylchromone-2-carboxylic acid

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## Compound of Interest

Compound Name: 6-Methylchromone-2-carboxylic acid

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An In-Depth Technical Guide to the Physical Properties of **6-Methylchromone-2-carboxylic Acid**

## Introduction

**6-Methylchromone-2-carboxylic acid** is a member of the chromone family, a class of compounds based on the 1,4-benzopyrone scaffold.<sup>[1]</sup> This heterocyclic motif is of significant interest to researchers in medicinal chemistry and materials science due to its prevalence in bioactive natural products and its utility as a versatile synthetic intermediate.<sup>[2]</sup> A thorough understanding of its fundamental physical properties, such as appearance and melting point, is a critical prerequisite for its application in drug discovery, synthesis of fluorescent dyes, and development of advanced materials.<sup>[2]</sup> This guide provides a detailed examination of these properties, grounded in data from authoritative sources and supplemented with practical experimental protocols for their verification.

## Core Physicochemical Characteristics

A summary of the key identifying and physical properties of **6-Methylchromone-2-carboxylic acid** is presented below. This data is essential for laboratory handling, reaction setup, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>8</sub> O <sub>4</sub>	[2][3][4]
Molecular Weight	204.18 g/mol	[2][3][4]
CAS Number	5006-44-0	[2][3]
Appearance	Off-white to light yellow/orange powder or crystal	[2]
Melting Point	262-270 °C	[1][2][3][5]
Purity (Typical)	≥98% (HPLC)	[2][3]

## Detailed Analysis of Physical Properties

### Appearance

**6-Methylchromone-2-carboxylic acid** is consistently described as a solid at room temperature. Its appearance is reported by various suppliers as an "off-white powder"[2] or ranging from "white to light yellow to light orange powder to crystal". This slight variation in color is common for organic solids and can be attributed to factors such as residual solvents, minor impurities, or differences in crystalline structure (polymorphism) resulting from the specific synthesis and purification process used. For most research applications, this level of color variation is acceptable, provided the purity, as determined by methods like HPLC or melting point analysis, meets the required standard.

### Melting Point

The melting point is a critical indicator of a compound's identity and purity. For **6-Methylchromone-2-carboxylic acid**, the literature and supplier data report a melting point in the range of 262-270 °C.[1][2][3][5] Specifically, different sources list it as 262-268 °C[2] and 267-270 °C.[1][3][5]

The reporting of a melting "range" rather than a single point is standard practice and highly informative. A narrow melting range (e.g., 1-2 °C) is characteristic of a highly pure substance. Conversely, the presence of impurities disrupts the crystal lattice, typically causing the melting process to begin at a lower temperature and occur over a wider range—a phenomenon known

as melting point depression. Therefore, the observed range of 262-270 °C across different batches and suppliers provides researchers with a reliable benchmark for assessing the purity of their own samples.

## Experimental Protocol: Melting Point Determination

To ensure the identity and purity of **6-Methylchromone-2-carboxylic acid** in a laboratory setting, a precise melting point determination is essential. The following protocol outlines the standard procedure using a modern digital melting point apparatus.

**Objective:** To accurately determine the melting point range of a solid sample of **6-Methylchromone-2-carboxylic acid**.

**Materials:**

- Sample of **6-Methylchromone-2-carboxylic acid**
- Capillary tubes (sealed at one end)
- Digital melting point apparatus
- Spatula
- Mortar and pestle (if sample is not a fine powder)

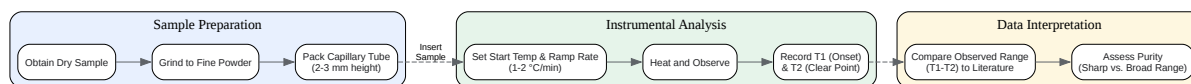
**Methodology:**

- Sample Preparation:
  - Ensure the sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystalline sample using a mortar and pestle.
  - Tap the open end of a capillary tube into the powder to pack a small amount of the sample into the tube.
  - Invert the tube and tap the sealed end gently on a hard surface, or drop it down a long glass tube, to tightly pack the sample to a height of 2-3 mm at the bottom. A densely packed sample ensures efficient and uniform heat transfer.

- Apparatus Setup:
  - Set the starting temperature on the apparatus to approximately 20 °C below the expected melting point (e.g., ~240 °C).
  - Set a slow ramp rate of 1-2 °C per minute. A slow rate is crucial for accurately observing the onset and completion of melting, preventing overshooting of the true melting range.
- Measurement:
  - Insert the packed capillary tube into the heating block of the apparatus.
  - Begin the heating program.
  - Observe the sample closely through the magnified viewing port.
  - Record the temperature at which the first drop of liquid appears ( $T_1$ ). This is the onset of melting.
  - Continue observing and record the temperature at which the last solid particle melts into a clear liquid ( $T_2$ ). This is the completion of melting.
- Interpretation:
  - The recorded melting point is the range  $T_1$  to  $T_2$ .
  - Compare the observed range to the literature value (262-270 °C). A sharp range ( $\leq 2$  °C) within this window indicates high purity. A broad or depressed range suggests the presence of impurities.

## Workflow Visualization

The logical flow for the experimental determination of a compound's melting point can be visualized as follows.



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Caption: Workflow for Melting Point Determination.

## Conclusion

The physical properties of **6-Methylchromone-2-carboxylic acid**, particularly its off-white crystalline appearance and high melting point of 262-270 °C, are defining characteristics that are fundamental to its identity and quality assessment.<sup>[1][2][3][5]</sup> For researchers and drug development professionals, verifying these properties using standardized protocols is a crucial first step in ensuring the reliability and reproducibility of their scientific work, whether it involves complex organic synthesis or the development of novel therapeutic agents.

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